

Application Notes and Protocols for Deoxynivalenol (DON) Analysis in Animal Feed

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dons*

Cat. No.: *B1195921*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Deoxynivalenol (DON), also known as vomitoxin, is a type B trichothecene mycotoxin produced by various *Fusarium* species.^[1] It is one of the most common mycotoxins found in grains such as wheat, corn, and barley, which are primary ingredients in animal feed. ^[1] Contamination of animal feed with DON can lead to significant health issues in livestock, including feed refusal, vomiting, reduced weight gain, and immunosuppression, resulting in substantial economic losses for the agricultural industry.^{[2][3]} To ensure animal health and the safety of animal-derived food products, regulatory bodies in many countries have established maximum permitted levels for DON in animal feed.^[4] Accurate and reliable analysis of DON levels in feed is therefore crucial.

This document provides detailed application notes and protocols for the sample preparation and analysis of Deoxynivalenol in various animal feed matrices.

Data Presentation: Comparison of Sample Preparation Methods

The choice of sample preparation method is critical for accurate DON analysis, as it aims to efficiently extract the analyte from a complex matrix while minimizing interferences. Below is a summary of common methods with their respective performance characteristics.

Method	Extraction Solvent	Cleanup Technique	Analytical Method	Recovery (%)	Limit of Quantification (LOQ) (µg/kg)	Relative Standard Deviation (RSD) (%)
Method 1	Acetonitrile/Water	Immunoaffinity Column (IAC)	HPLC-UV	83 - 96	20 - 200	< 10
Method 2	Acetonitrile/Water/Formic Acid	Dispersive Solid-Phase Extraction (dSPE) with PSA and C18	LC-MS/MS	> 86	2.5 - 115	< 15
Method 3	Water	Immunoaffinity Column (IAC)	HPLC-UV	80 - 110	35	Not Specified
Method 4	Acetonitrile/Water	None (Dilute and Shoot)	LC-MS/MS	70 - 120	10 - 50	5 - 15
Method 5	Methanol/Acetonitrile	QuEChERS salts	ELISA/HPLC	85 - 105	200 (DON)	< 15

PSA: Primary Secondary Amine; C18: Octadecyl-modified silica

Experimental Protocols

Protocol 1: Immunoaffinity Column (IAC) Cleanup with HPLC-UV Detection

This protocol is a widely used and robust method for the selective extraction and cleanup of DON from complex feed matrices.

1. Materials and Reagents:

- Homogenized animal feed sample
- Deoxynivalenol (DON) standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Sodium chloride (NaCl)
- Phosphate-buffered saline (PBS), pH 7.4
- DON-specific immunoaffinity columns
- Whatman No. 4 filter paper or equivalent
- HPLC system with a UV detector

2. Sample Extraction:

- Weigh 25 g of a representative, finely ground feed sample into a blender jar.
- Add 5 g of sodium chloride and 125 mL of acetonitrile/water (84:16, v/v).
- Blend at high speed for 3 minutes.
- Filter the extract through a fluted filter paper.
- Transfer 10 mL of the filtrate into a clean vessel and dilute with 40 mL of deionized water.
- Filter the diluted extract through a glass microfiber filter.

3. Immunoaffinity Column Cleanup:

- Allow the immunoaffinity column to reach room temperature.
- Pass the entire 50 mL of the filtered, diluted extract through the DON immunoaffinity column at a flow rate of approximately 1-2 drops per second.
- Wash the column with 10 mL of deionized water and pass air through the column to remove any remaining liquid.
- Elute the DON from the column by slowly passing 1.5 mL of methanol through the column and collect the eluate in a clean vial.
- Allow the methanol to remain in contact with the column for at least 60 seconds before completing the elution.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 50°C.
- Reconstitute the residue in a known volume (e.g., 500 µL) of the HPLC mobile phase.

4. HPLC-UV Analysis:

- Column: C18 reversed-phase column (e.g., 150 x 4.6 mm, 5 µm)
- Mobile Phase: Acetonitrile/water (e.g., 10:90, v/v)[3]
- Flow Rate: 0.6 mL/min[3]
- Injection Volume: 50 µL[3]
- Detection: UV at 218 nm[3][5]
- Quantification: Prepare a calibration curve using DON standards of known concentrations.

Protocol 2: QuEChERS Extraction with LC-MS/MS Analysis

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a high-throughput sample preparation technique that has been adapted for mycotoxin analysis.

1. Materials and Reagents:

- Homogenized animal feed sample
- Deoxynivalenol (DON) standard and isotopically labeled internal standard (e.g., ^{13}C -DON)
- Acetonitrile with 1% formic acid
- Water (HPLC grade)
- QuEChERS extraction salt packet (e.g., 4 g MgSO_4 , 1 g NaCl , 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate)
- Dispersive SPE (dSPE) tubes containing primary secondary amine (PSA) and C18 sorbents
- LC-MS/MS system

2. Sample Extraction:

- Weigh 5 g of the homogenized feed sample into a 50 mL centrifuge tube.
- Add 10 mL of water and vortex for 30 seconds to hydrate the sample.
- Add the internal standard solution.
- Add 10 mL of acetonitrile with 1% formic acid.
- Add the QuEChERS extraction salt packet.
- Immediately shake vigorously for 1 minute.
- Centrifuge at ≥ 3000 g for 5 minutes.

3. Dispersive SPE Cleanup:

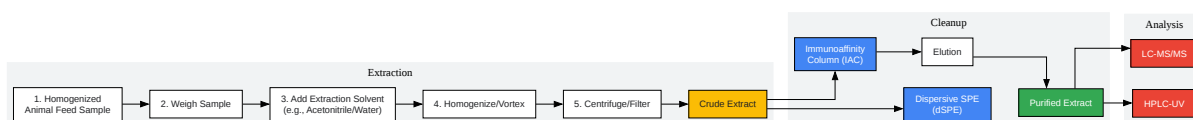
- Transfer an aliquot (e.g., 6 mL) of the upper acetonitrile layer to a dSPE tube containing PSA and C18.
- Vortex for 30 seconds.

- Centrifuge at a high speed for 5 minutes.
- Take an aliquot of the supernatant for LC-MS/MS analysis, which may be further diluted or directly injected.

4. LC-MS/MS Analysis:

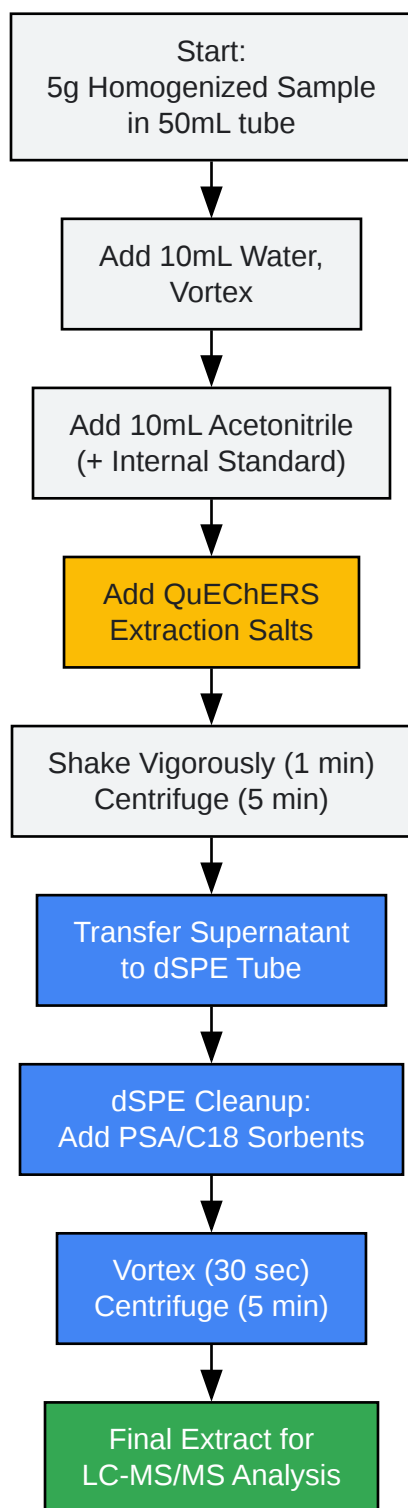
- Column: C18 reversed-phase column suitable for LC-MS/MS
- Mobile Phase A: Water with 0.1% formic acid and 5 mM ammonium formate
- Mobile Phase B: Methanol with 0.1% formic acid and 5 mM ammonium formate
- Gradient: A suitable gradient to separate DON from matrix components.
- Ionization: Electrospray ionization (ESI) in either positive or negative mode.
- Detection: Multiple Reaction Monitoring (MRM) of precursor and product ion transitions for both DON and the internal standard.

Diagrams



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Caption: Workflow for DON analysis in animal feed.



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Caption: QuEChERS protocol for DON sample preparation.

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- To cite this document: BenchChem. [Application Notes and Protocols for Deoxynivalenol (DON) Analysis in Animal Feed]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1195921#sample-preparation-for-deoxynivalenol-analysis-in-animal-feed>]

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